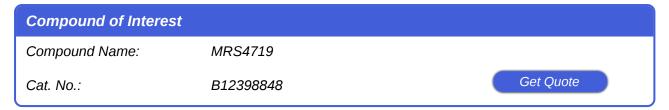


Preparing MRS4719 Stock Solution for Cell Culture: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the preparation and use of MRS4719, a potent and selective P2X4 receptor antagonist, in cell culture applications. MRS4719 has demonstrated significant neuroprotective and neuro-rehabilitative activities, making it a valuable tool for research in areas such as ischemic stroke.[1][2] These guidelines will ensure accurate and reproducible experimental results when working with this compound.

Introduction to MRS4719

MRS4719 is a powerful antagonist of the P2X4 receptor, a ligand-gated ion channel activated by extracellular adenosine triphosphate (ATP).[3][4] It has an IC50 value of 0.503 μM for the human P2X4 receptor.[2][3][5][6] Research has shown that MRS4719 can reduce infarct volume and brain atrophy in ischemic stroke models.[2][3][5] Furthermore, it inhibits ATP-induced calcium influx in primary human monocyte-derived macrophages.[1][2][3] These properties make MRS4719 a compound of interest for studying the role of P2X4 receptors in various physiological and pathological processes.

Chemical and Physical Properties

A summary of the key quantitative data for **MRS4719** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C26H13N5O3S.C6H15N	[1]
Molecular Weight	504.6 g/mol	[1][7]
IC50 (human P2X4R)	0.503 μΜ	[1][2][3][5][6][8]
Appearance	Powder	[1]
Purity	>98%	[7]

Experimental Protocols Materials

- MRS4719 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free water or phosphate-buffered saline (PBS)
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Cell culture medium appropriate for the cell line being used

Preparation of MRS4719 Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of MRS4719 in DMSO.

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to maintain the sterility of the stock solution.
- Weighing the Compound: Carefully weigh out the required amount of MRS4719 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.5046 mg of MRS4719 (Molecular Weight = 504.6 g/mol).



- Dissolving in DMSO: Add the appropriate volume of DMSO to the weighed MRS4719 powder. For the example above, add 100 μ L of DMSO to the 0.5046 mg of MRS4719.
- Ensuring Complete Dissolution: Vortex the solution thoroughly until the MRS4719 powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the
 compound. Store the aliquots under the following conditions:
 - Long-term storage: -80°C for up to 6 months.[1]
 - Short-term storage: 4°C for up to 2 weeks.[1]
 - The powder form can be stored at -20°C for up to 2 years.[1]

Preparation of Working Solutions

For cell culture experiments, the concentrated DMSO stock solution must be diluted to the final working concentration in the cell culture medium. Typical working concentrations for in vitro studies range from $0.1~\mu M$ to $3.0~\mu M$.[2]

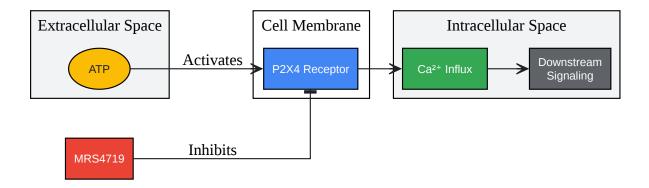
- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **MRS4719** stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentration. It is crucial to add the MRS4719 solution to the medium and mix immediately to avoid precipitation.
 - Example for a 1 μM working solution:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to get a 10 μ M solution.
 - Add 100 μ L of the 10 μ M intermediate solution to 900 μ L of cell culture medium to achieve a final concentration of 1 μ M.



Vehicle Control: It is essential to include a vehicle control in your experiments. This control
should contain the same final concentration of DMSO as the experimental conditions to
account for any effects of the solvent on the cells.

Signaling Pathway and Experimental Workflow

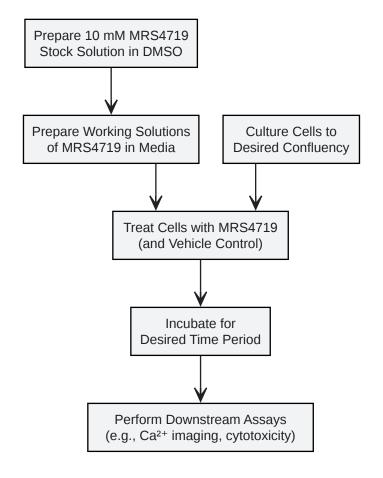
The following diagrams illustrate the mechanism of action of **MRS4719** and a typical experimental workflow for its use in cell culture.



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Caption: Mechanism of action of MRS4719 as a P2X4 receptor antagonist.





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Caption: General experimental workflow for using MRS4719 in cell culture.

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